

Operational Guide: Disposal of 1-Hydroxy-3-methylpyrazin-2(1H)-one

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Compound of Interest

Compound Name: 1-Hydroxy-3-methylpyrazin-2(1H)-one

CAS No.: 105985-13-5

Cat. No.: B3363841

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Part 1: Executive Summary & Immediate Actions

1-Hydroxy-3-methylpyrazin-2(1H)-one (CAS 105985-13-5) is a functionalized heterocyclic intermediate often used in pharmaceutical synthesis (e.g., viral RNA polymerase inhibitors).[1][2] While not classified as a P-listed acute toxin by the EPA, its structural moiety (N-hydroxypyrazinone) necessitates handling it as a suspected mutagen and potential sensitizer. [1][2]

Core Directive: Treat all waste streams containing this compound as Hazardous Chemical Waste. Do not dispose of down the drain or in general trash.

IMMEDIATE DO's	IMMEDIATE DON'Ts
Segregate from strong oxidizing agents immediately.	Do NOT dispose of via sanitary sewer (sink).
Label all waste containers as "Hazardous Waste - Toxic/Irritant".	Do NOT mix with metal-containing waste (potential chelation/exotherm).[1][2]
Solid Waste must go to high-temperature incineration.[1][2]	Do NOT heat mother liquors to dryness without a blast shield.

Part 2: Chemical Profile & Hazard Identification

Understanding the chemical nature of the substance is the first step in safe disposal. The N-hydroxy functionality introduces specific reactivity concerns (chelation and redox sensitivity) that differ from standard pyrazines.[1][2]

Parameter	Technical Specification
Chemical Name	1-Hydroxy-3-methylpyrazin-2(1H)-one
CAS Number	105985-13-5
Molecular Formula	C ₅ H ₆ N ₂ O ₂
Molecular Weight	126.11 g/mol
Physical State	Solid (typically off-white to yellow powder)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in water
Primary Hazards	GHS07 (Irritant): Skin, Eye, Respiratory.[1][2][3] [4] Suspected Hazard: Mutagenicity (typical of N-hydroxy heterocycles).[1][2]
Reactivity	Reducing Agent: Incompatible with strong oxidizers.[5] Chelator: Can form complexes with transition metals (Fe, Cu).

Part 3: Waste Classification Strategy

This compound is not explicitly listed on the EPA RCRA P-list or U-list.[1][2] However, under the "Cradle-to-Grave" responsibility, it must be characterized by its properties.[1][2]

- RCRA Status: Non-listed.[6]
- Waste Characteristic:
 - Toxicity: Treat as toxic due to lack of chronic exposure data.
 - Ignitability: Not characteristic (unless in flammable solvent).
 - Corrosivity: pH dependent (N-hydroxy protons are weakly acidic, pKa ~6-7).[1][2]
- Disposal Code Assignment:
 - If pure substance: Assign a generic waste code for toxic organics (e.g., 002 or state-specific code).[1][2]
 - If in solvent: Assign codes based on the solvent (e.g., D001 for Methanol/Acetone).

Part 4: Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicability: Expired reagents, spill cleanup residues, or failed reaction solids.[2]

- Containment: Transfer the solid into a clear, sealable polyethylene bag or a wide-mouth HDPE jar.
- Labeling: Affix a hazardous waste tag. List constituents as: "**1-Hydroxy-3-methylpyrazin-2(1H)-one**, Solid, 100%". Check "Toxic" and "Irritant".[3]
- Secondary Containment: Place the primary container into a secondary waste drum designated for High-Temperature Incineration.
- Disposal Path: Ship to a TSDF (Treatment, Storage, and Disposal Facility) for incineration. Landfilling is prohibited.[1][2]

Protocol B: Liquid Waste (Mother Liquors/Solutions)

Applicability: Reaction mixtures, filtrates, or HPLC waste.[2]

- Segregation: Determine the primary solvent.
 - Halogenated Solvents (DCM, Chloroform): Segregate into "Halogenated Waste".
 - Non-Halogenated (Methanol, Ethyl Acetate): Segregate into "Non-Halogenated Organic Waste".
 - Aqueous (Buffer, Water):[1][2] Segregate into "Aqueous Toxic Waste".
- Quenching (Optional but Recommended):
 - If the waste contains unreacted N-hydroxy species, ensure no strong oxidizers are present in the waste drum.[1][2]
 - Caution: Do not mix with nitric acid waste streams; reaction with N-hydroxy compounds can be energetic.[1][2]
- Labeling: List the solvent (e.g., "Methanol 95%") and the solute ("**1-Hydroxy-3-methylpyrazin-2(1H)-one** <5%").[1][2]

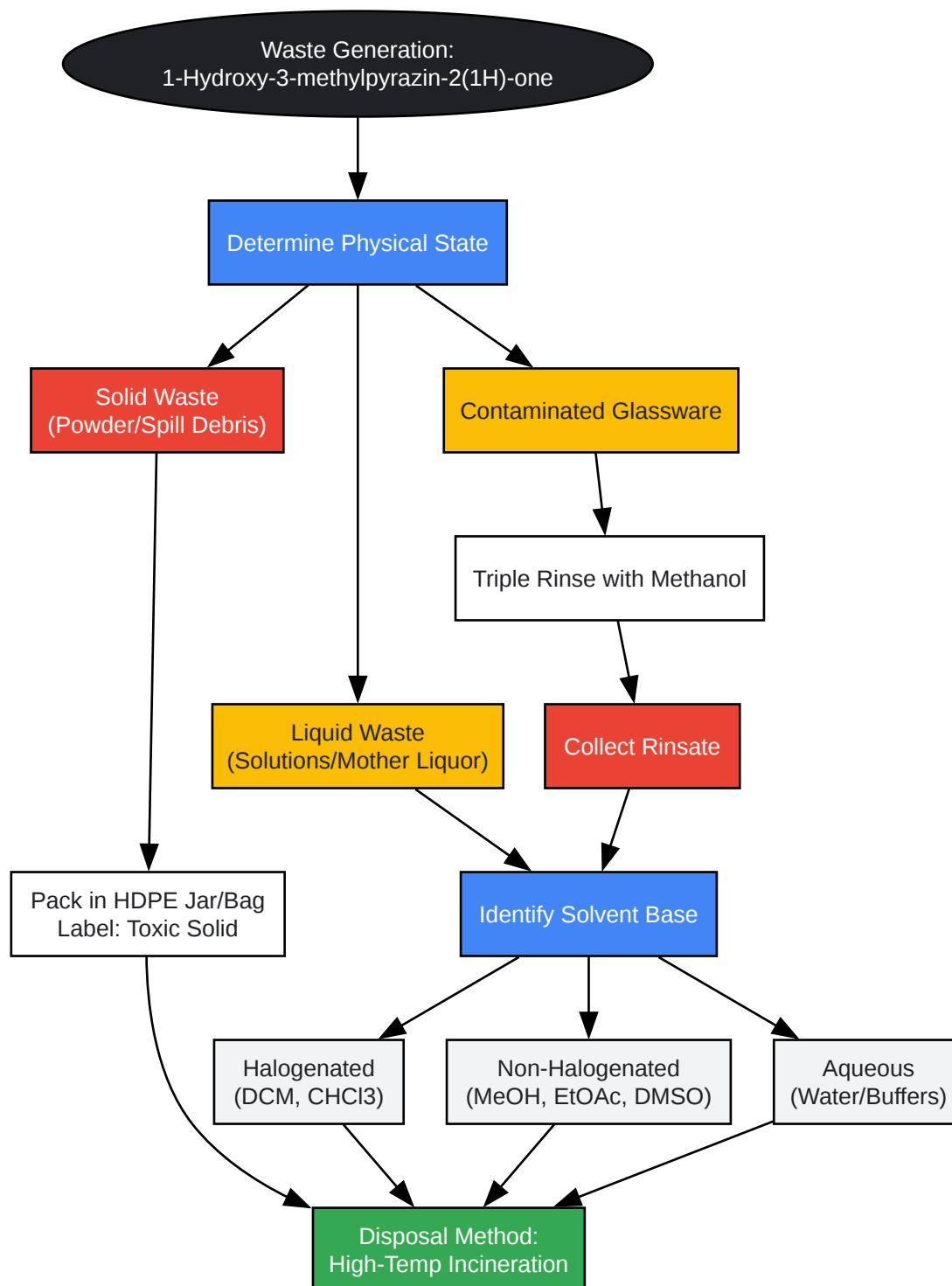
Protocol C: Contaminated Glassware & Decontamination

Applicability: Flasks, funnels, and spatulas.

- Triple Rinse: Rinse the glassware three times with a compatible solvent (Methanol or Acetone).
- Rinsate Disposal: Collect the first three rinses and dispose of them as Liquid Waste (Protocol B). Do not pour rinsate down the drain.
- Final Wash: After triple rinsing, the glassware can be washed with standard laboratory detergent and water in the sink.
- Disposables: Syringes, needles, and pipette tips must go into Sharps/Biohazard containers for incineration, not general trash.

Part 5: Decision Logic & Workflow (Visualization)

The following diagram outlines the operational decision tree for disposing of **1-Hydroxy-3-methylpyrazin-2(1H)-one**.



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Figure 1: Decision matrix for the segregation and disposal of **1-Hydroxy-3-methylpyrazin-2(1H)-one** waste streams.

Part 6: Safety & Emergency Procedures

Personal Protective Equipment (PPE):

- Gloves: Nitrile (0.11 mm minimum thickness). Double gloving recommended for concentrated solutions.
- Eye Protection: Chemical splash goggles.
- Clothing: Standard lab coat and closed-toe shoes.

Spill Response:

- Evacuate the immediate area if dust is airborne.[4][6]
- Don PPE (add N95/P100 respirator if powder is loose).
- Cover spill with wet paper towels (to prevent dust) or an inert absorbent (vermiculite) for liquids.
- Collect into a hazardous waste bag.
- Clean surface with a soap/water solution; do not use bleach immediately as it may react with high concentrations of the amine/hydroxy groups.

References

- National Center for Biotechnology Information. (2026). PubChem Compound Summary for CID 88276, 2-Hydroxy-3-methylpyrazine (Related Structure). Retrieved March 6, 2026, from [\[Link\]](#)[1]
- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press. [\[Link\]](#)

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